Application Note: Peroxidase Activity Assay Using o-Dianisidine Hydrochloride Spectrophotometry

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Compound of Interest

Compound Name:	*o-Dianisidine hydrochloride*
CAS No.:	*28716-14-5*
Cat. No.:	*B3423196*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Peroxidases (EC 1.11.1.7) are a widespread class of enzymes that catalyze the oxidation of a diverse range of substrates by hydrogen peroxide (H_2O_2). The enzymatic activity of peroxidase is a critical parameter in various research and development areas, including immunology (as an enzyme label in ELISAs), industrial applications, and drug discovery. This application note provides a detailed protocol for a classic and reliable method to determine peroxidase activity using **o-Dianisidine hydrochloride** as a chromogenic substrate.

Principle of the Assay

The assay is based on the horseradish peroxidase (HRP) catalyzed oxidation of o-Dianisidine in the presence of hydrogen peroxide. Peroxidase facilitates the transfer of electrons from o-Dianisidine to H_2O_2, resulting in the formation of a colored, oxidized product. The rate of formation of this product is directly proportional to the peroxidase activity and can be monitored

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spectrophotometrically by measuring the increase in absorbance at a specific wavelength. The reaction proceeds as follows:

H_2O_2 + o-Dianisidine (reduced, colorless) ---(Peroxidase)---> Oxidized o-Dianisidine (colored) + H_2O

The intensity of the color, which is typically a yellow-orange to brown, is measured over time.[1][2][3] It is important to note that o-Dianisidine is a suspected carcinogen and should be handled with appropriate safety precautions.[4][5][6][7]

Experimental Protocols

Materials and Reagents

- o-Dianisidine dihydrochloride
- Hydrogen peroxide (30% solution)
- Sodium Phosphate or Phosphate-Citrate Buffer
- Peroxidase enzyme standard (e.g., Horseradish Peroxidase)
- Spectrophotometer and cuvettes
- Micropipettes and tips
- Deionized water

Preparation of Reagents

- Phosphate Buffer (0.01 M, pH 6.0): Prepare a 0.01 M sodium phosphate buffer and adjust the pH to 6.0.[8] This buffer is used for diluting the enzyme and as the reaction buffer.
- o-Dianisidine Solution (1% in methanol): Freshly prepare a 1% (w/v) solution of o-Dianisidine in methanol.[8] Note that the solid may not dissolve completely; vortex briefly and allow it to settle before use. Store this solution in an amber bottle or wrapped in foil to protect it from light.[8]

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- Hydrogen Peroxide Solution (0.003%): Prepare a 0.3% H_2O_2 solution by diluting the 30% stock in deionized water. Immediately before use, dilute this solution further with the phosphate buffer to a final concentration of 0.003%.[8]

- Enzyme Solution: Prepare a stock solution of the peroxidase enzyme in the phosphate buffer. The optimal concentration will depend on the specific activity of the enzyme preparation and should be determined empirically to yield a linear rate of absorbance change over time. A starting dilution of 1-2 µg/ml is often suitable.[8]

Assay Procedure

- Reaction Mixture Preparation: In a suitable tube, prepare the reaction mixture by adding 0.05 ml of the 1% o-Dianisidine dye solution to 6.0 ml of the 0.003% hydrogen peroxide substrate solution and vortex to mix.[8]

- Spectrophotometer Setup: Set the spectrophotometer to measure absorbance at 460 nm and equilibrate the instrument to 25°C.[1][3][6][9]

- Blank Measurement: To a cuvette, add 2.9 ml of the reaction mixture. Use this as the blank to zero the spectrophotometer.

- Initiation of Reaction: To a separate cuvette, add 2.9 ml of the reaction mixture. Initiate the enzymatic reaction by adding a small volume (e.g., 0.1 ml) of the appropriately diluted enzyme solution.

- Data Collection: Immediately after adding the enzyme, mix the contents of the cuvette by gentle inversion and start monitoring the increase in absorbance at 460 nm for a set period (e.g., 3-5 minutes). Record the absorbance at regular intervals (e.g., every 30 seconds). The rate of change in absorbance should be linear.

Calculation of Peroxidase Activity

One unit of peroxidase activity is defined as the amount of enzyme that decomposes one micromole of H_2O_2 per minute at 25°C. The activity can be calculated using the Beer-Lambert law:

Activity (units/ml) = $(\Delta A_{460}/min) * V_t / (\varepsilon * V_s * l)$

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Where:

- ΔA_{460}/min = The initial linear rate of change in absorbance at 460 nm per minute.
- V_t = Total volume of the reaction mixture (in ml).
- ε = Molar extinction coefficient of oxidized o-Dianisidine (11.3 mM^{-1} cm^{-1} or 11,300 M^{-1} cm^{-1}).[8][9]
- V_s = Volume of the enzyme sample added (in ml).
- l = Path length of the cuvette (typically 1 cm).

Data Presentation

Table 1: Reagent Concentrations and Assay Parameters

Parameter	Value	Reference
Buffer	0.01 M Sodium Phosphate	[8]
pH	6.0	[6][8]
o-Dianisidine Concentration	1% in Methanol (stock)	[6][8]
Hydrogen Peroxide Concentration	0.003% (working)	[8]
Wavelength (λmax)	460 nm	[1][3][6][9]
Temperature	25°C	[6][8]
Molar Extinction Coefficient (ε)	11.3 mM^{-1} cm^{-1}	[8][9]

Visualizations

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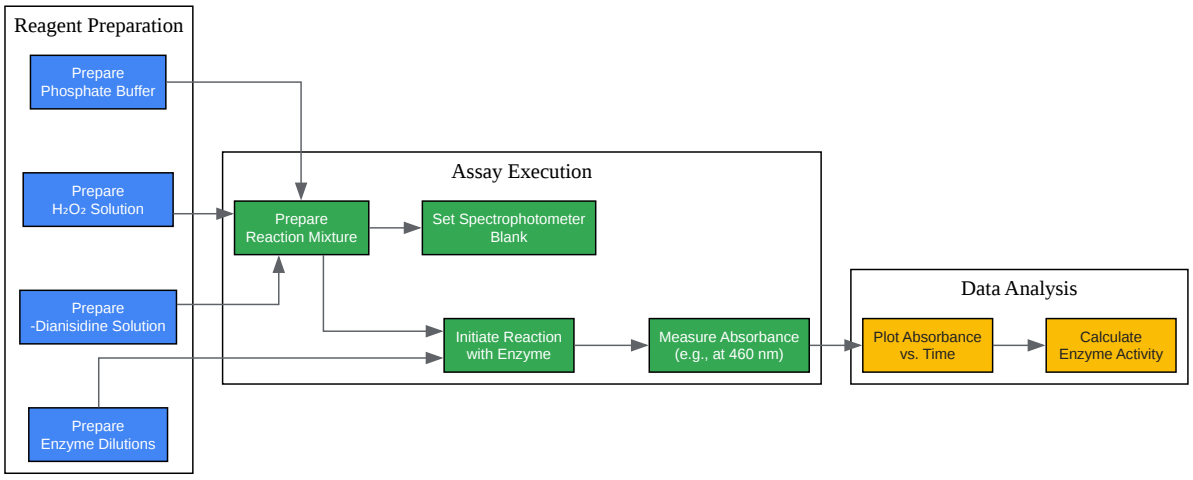

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Caption: Experimental workflow for the peroxidase activity assay.

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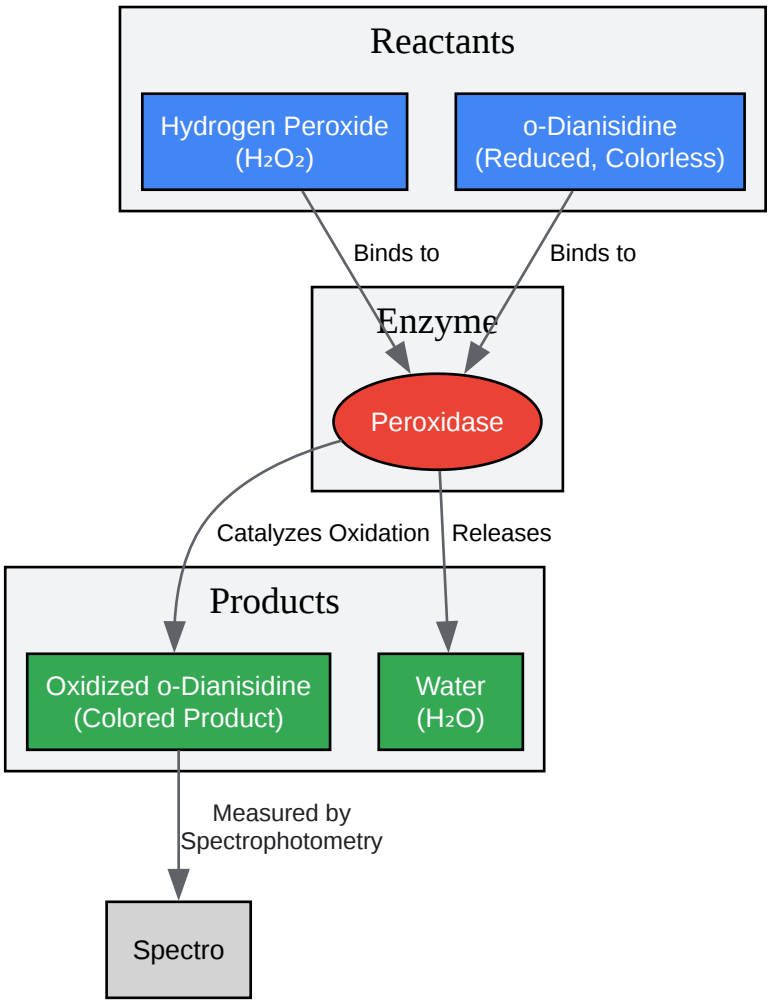

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Caption: Biochemical reaction pathway of the peroxidase assay.

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- To cite this document: BenchChem. [Application Note: Peroxidase Activity Assay Using o-Dianisidine Hydrochloride Spectrophotometry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3423196/docs#application-note-peroxidase-activity-assay-using-o-dianisidine-hydrochloride-spectrophotometry]

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